

An In-depth Technical Guide to the Solubility of 2-Nitrophenol

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Compound of Interest

Compound Name: 2-Nitrophenol

Cat. No.: B165410

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2-nitrophenol** in various solvents. The document is intended to serve as a valuable resource for researchers, scientists, and professionals in drug development by presenting quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **2-nitrophenol** is influenced by the nature of the solvent, with significant variations observed between polar and non-polar solvents, as well as the effect of temperature. The following tables summarize the available quantitative data to facilitate easy comparison.

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Water	20	0.21
Water	25	0.25 ^[1]
Water	100	1.08
Acetone	15.5	69.14
Benzene	15.5	107.38
Bromobenzene	20	95.31
Carbon Disulfide	15.5	47.59
Carbon Tetrachloride	15.5	40.42
Chloroform	15.5	99.68
Diethyl Ether	15.5	95.03
Diethyl Ether	21.9	139
Diethyl Ether	37.5	923.5
Ethanol (40%)	25	1.7
Ethanol (80%)	25	21
Ethanol (90%)	25	32.5
Ethanol (absolute)	25	46
Ethyl Acetate	15.5	130.95
Methanol	25	73.3
Pyridine	15.5	144.44
Toluene	15.5	45.28

Qualitative Solubility:

2-Nitrophenol is described as slightly soluble in cold water and freely soluble in hot water.^[2] It is also reported to be very soluble in ethanol, ether, acetone, benzene, and pyridine.^{[1][3]}

Experimental Protocols for Solubility Determination

The determination of solubility is a critical step in the physicochemical characterization of a compound. The shake-flask method is a widely accepted and robust technique for determining the equilibrium solubility of a compound in a given solvent. This can be coupled with various analytical techniques for quantification, such as gravimetric analysis or UV-Visible spectrophotometry.

Shake-Flask Method

This method involves agitating an excess amount of the solid solute with the solvent in a sealed container at a constant temperature until equilibrium is reached.

Materials and Equipment:

- **2-Nitrophenol** (solid)
- Solvent of interest
- Conical flasks or vials with stoppers
- Thermostatically controlled shaker or water bath
- Analytical balance
- Filtration apparatus (e.g., syringe filters with appropriate membrane)
- Pipettes and volumetric flasks
- Apparatus for chosen quantification method (e.g., evaporating dish for gravimetric analysis, UV-Vis spectrophotometer)

Procedure:

- **Preparation:** Add an excess amount of solid **2-nitrophenol** to a known volume or weight of the solvent in a conical flask. The presence of undissolved solid is essential to ensure that a saturated solution is formed.
- **Equilibration:** Seal the flask and place it in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period (typically 24-72 hours) to ensure that equilibrium is reached.
- **Phase Separation:** After equilibration, cease agitation and allow the undissolved solid to settle. It is crucial to maintain the temperature of the solution during this step.
- **Sampling:** Carefully withdraw a sample of the supernatant (the clear, saturated solution) using a pipette. To avoid transferring any solid particles, it is recommended to filter the sample through a syringe filter that is compatible with the solvent.
- **Quantification:** Analyze the concentration of **2-nitrophenol** in the filtered saturated solution using a suitable analytical method.

Quantification Methods

1. Gravimetric Analysis:

This method is straightforward and relies on the evaporation of the solvent to determine the mass of the dissolved solute.

Procedure:

- Accurately weigh a clean, dry evaporating dish.
- Pipette a known volume of the filtered saturated solution into the evaporating dish.
- Weigh the evaporating dish with the solution to determine the mass of the solution.
- Carefully evaporate the solvent in a fume hood or a well-ventilated area. A gentle heat source may be used to expedite the process, but care must be taken to avoid decomposition of the **2-nitrophenol**.

- Once the solvent has completely evaporated, dry the evaporating dish containing the solid residue in an oven at a suitable temperature until a constant weight is achieved.
- Cool the dish in a desiccator and weigh it accurately.
- The mass of the dissolved **2-nitrophenol** is the difference between the final weight of the dish with the residue and the initial weight of the empty dish. The mass of the solvent is the difference between the weight of the dish with the solution and the weight of the dish with the residue.
- Calculate the solubility in terms of grams of solute per 100 grams of solvent.

2. UV-Visible Spectrophotometry:

This method is suitable for compounds that absorb ultraviolet or visible light and offers a sensitive and accurate means of quantification.

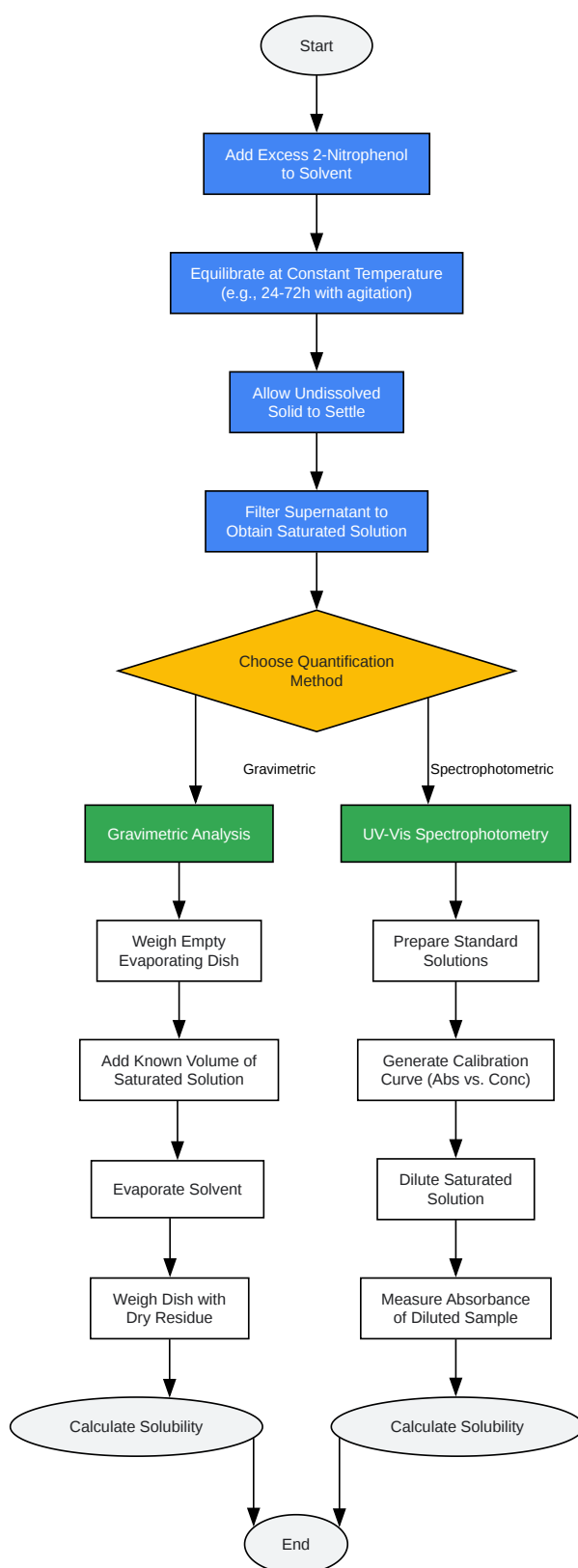
Procedure:

- Preparation of Standard Solutions: Prepare a series of standard solutions of **2-nitrophenol** of known concentrations in the solvent of interest.
- Determination of Maximum Wavelength (λ_{max}): Scan one of the standard solutions across a range of UV-Visible wavelengths to determine the wavelength of maximum absorbance (λ_{max}). For p-nitrophenol, which is structurally similar, the λ_{max} is around 317 nm in acidic solution and 400 nm in alkaline solution.[4] The λ_{max} for **2-nitrophenol** should be experimentally determined.
- Calibration Curve: Measure the absorbance of each standard solution at the determined λ_{max} . Plot a graph of absorbance versus concentration to create a calibration curve. The plot should be linear and pass through the origin (or have a y-intercept close to zero).
- Sample Analysis: Take a known volume of the filtered saturated solution and dilute it with the solvent to a concentration that falls within the range of the calibration curve.
- Measure the absorbance of the diluted sample at the λ_{max} .

- Use the equation of the line from the calibration curve to calculate the concentration of **2-nitrophenol** in the diluted sample.
- Account for the dilution factor to determine the concentration of the original saturated solution.
- Calculate the solubility in the desired units (e.g., g/L or mol/L).

Visualization of Experimental Workflow

The following diagram illustrates the logical steps involved in determining the solubility of **2-nitrophenol** using the shake-flask method followed by two common quantification techniques.



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Solubility Determination Workflow

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